

Diethylamine phosphate CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Diethylamine phosphate*

Cat. No.: *B118757*

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In-Depth Technical Guide to Diethylamine Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and identifiers of **diethylamine phosphate**. It is intended to be a valuable resource for professionals in research and development who require detailed information on this compound.

Core Chemical Information

Diethylamine phosphate is a chemical compound that serves as a useful reagent in various organic syntheses. It is primarily utilized as a phosphorylating agent and as an auxiliary material in the research of ferroelectric and piezoelectric materials.[1][2]

Chemical Identifiers and Properties

A summary of the key chemical identifiers and properties for **diethylamine phosphate** is presented in the table below for easy reference and comparison.

Identifier	Value
CAS Number	68109-72-8
Molecular Formula	C ₄ H ₁₄ NO ₄ P
Molecular Weight	171.13 g/mol
IUPAC Name	N-ethylethanamine;phosphoric acid
Synonyms	Diethylammonium dihydrogen phosphate, N-Ethylethanamine phosphate
SMILES	CCNCC.OP(=O)(O)O
InChIKey	ASLNLSYDVOWAFS-UHFFFAOYSA-N
Appearance	White to off-white powder or crystalline powder
Melting Point	153-156 °C
Solubility	Soluble in DMSO, Methanol, and Water

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **diethylamine phosphate** are not extensively published in readily available literature, a general methodology can be inferred from standard acid-base chemistry. The compound is formed through the reaction of diethylamine with phosphoric acid.

General Synthesis of Diethylamine Phosphate

Objective: To synthesize **diethylamine phosphate** via an acid-base reaction.

Materials:

- Diethylamine
- Phosphoric acid (e.g., 85% aqueous solution)
- A suitable solvent (e.g., ethanol or isopropanol)

- Stirring apparatus
- Cooling bath (e.g., ice-water bath)
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- In a flask equipped with a stirrer, dissolve a known amount of diethylamine in the chosen solvent.
- Cool the solution in an ice-water bath to control the exothermic nature of the reaction.
- Slowly add an equimolar amount of phosphoric acid to the stirred diethylamine solution. The addition should be dropwise to maintain a low temperature.
- After the addition is complete, continue stirring the mixture in the cooling bath for a specified period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- The **diethylamine phosphate** salt will precipitate out of the solution.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the purified **diethylamine phosphate** in a vacuum oven at a suitable temperature (e.g., 40-50 °C) until a constant weight is achieved.

Characterization Protocols

The synthesized **diethylamine phosphate** can be characterized using various spectroscopic techniques to confirm its identity and purity.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

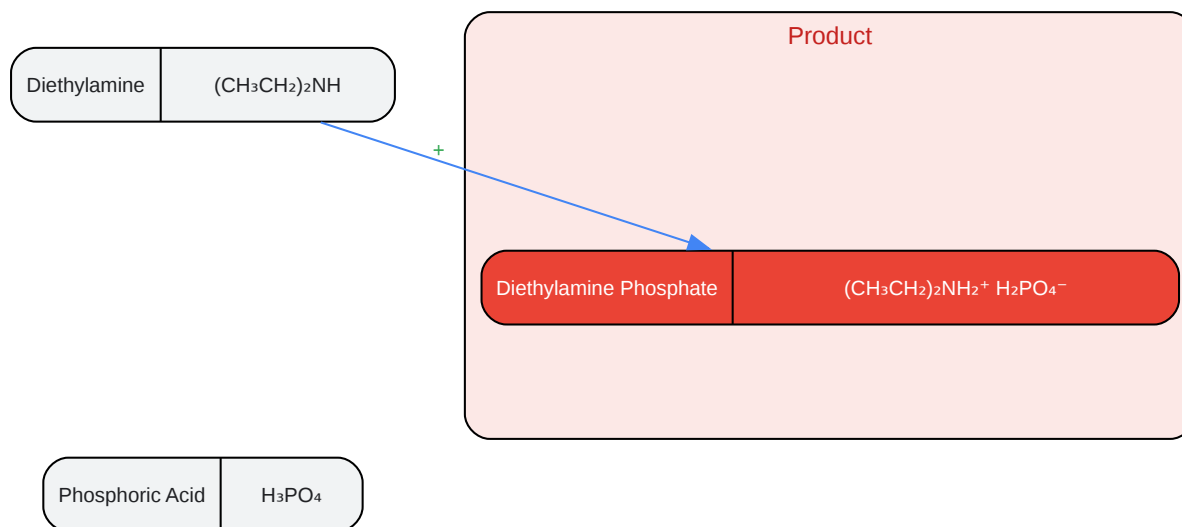
- ^1H NMR: Dissolve a small sample of the dried product in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6). The resulting spectrum should show characteristic peaks for the ethyl groups of the diethylammonium cation.
- ^{13}C NMR: A ^{13}C NMR spectrum will show distinct signals for the carbon atoms in the ethyl groups.
- ^{31}P NMR: A ^{31}P NMR spectrum will exhibit a single peak corresponding to the phosphate anion.

2. Fourier-Transform Infrared (FTIR) Spectroscopy:

- Obtain an FTIR spectrum of the solid product using a technique such as Attenuated Total Reflectance (ATR) or by preparing a KBr pellet.
- The spectrum should display characteristic absorption bands for N-H stretching of the ammonium group, C-H stretching of the ethyl groups, and P-O stretching of the phosphate group.

Visualizing the Synthesis of Diethylamine Phosphate

The following diagram illustrates the straightforward acid-base reaction for the formation of **diethylamine phosphate**.



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Caption: Synthesis of **Diethylamine Phosphate**.

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